# Propionyl Fluoride: A Technical Guide for Medicinal Chemistry

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Propionyl fluoride* |
| *CAS No.:* | *430-71-7* |
| *Cat. No.:* | *B1293512* |

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## Chemical Identity & Nomenclature

**Propionyl fluoride** is an acyl fluoride derivative of propionic acid. While less ubiquitous than its chloride counterpart, it offers distinct advantages in stability and selectivity for sensitive coupling reactions, particularly in peptide synthesis and fluorination chemistry.

## Nomenclature Hierarchy

- Preferred IUPAC Name (PIN): Propanoyl fluoride
- Retained IUPAC Name: **Propionyl fluoride**[1]
- Systematic Synonyms: 1-Fluoropropan-1-one (rarely used), Propionic acid fluoride
- CAS Registry Number: 430-71-7[1]
- PubChem CID: 67937[1]
- SMILES:CCC(=O)F

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# Physiochemical Profile

Understanding the physical properties of **propionyl fluoride** is critical for process safety, particularly regarding its volatility and density relative to common solvents.

| Property | Value | Context for Handling |
|---|---|---|
| Molecular Weight | 76.07 g/mol | -- |
| Boiling Point | 43–45 °C | High Volatility: Requires chilled condensers (<0°C) during synthesis and storage.[1] |
| Density | ~0.972 g/mL | Slightly less dense than water; distinct from heavier acyl chlorides.[1] |
| Solubility | DCM, THF, $Et_2O$ | Hydrolyzes in water (slower than acyl chlorides). |
| Appearance | Colorless liquid | Fumes in moist air (HF generation). |

# Synthesis & Production Protocols

Unlike acyl chlorides, which are often made via thionyl chloride, acyl fluorides require specific fluorinating agents to avoid over-reaction or side-product formation.

## Method A: Cyanuric Fluoride (The "Olah" Method)

This is the gold standard for laboratory-scale synthesis, offering mild conditions suitable for acid-sensitive substrates.

Reagents:

- Propionic Acid (1.0 equiv)
- Cyanuric Fluoride (0.34 equiv)
- Pyridine (1.0 equiv)

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- Solvent: Dichloromethane (DCM)

Protocol (Self-Validating System):

- Setup: Flame-dry a 3-neck round bottom flask under Argon. Equip with a magnetic stir bar and a reflux condenser cooled to -10°C (ethylene glycol/water).
- Addition: Dissolve Propionic Acid (10 mmol) and Pyridine (10 mmol) in dry DCM (20 mL). Cool to 0°C.
- Reaction: Add Cyanuric Fluoride (3.4 mmol) dropwise. The reaction is exothermic; maintain internal temp < 5°C.
- Monitoring: Stir at 0°C for 1 hour.
  - Validation Point: Monitor via

    F NMR. The disappearance of Cyanuric Fluoride (~ -90 ppm) and appearance of the acyl fluoride product signal (-20 to -30 ppm range) confirms conversion.
- Workup: The byproduct (cyanuric acid) precipitates as a white solid. Filter through a sintered glass funnel under inert atmosphere.
- Isolation: Fractional distillation of the filtrate (due to the low BP of 44°C, do not rotary evaporate).

## Method B: Deoxofluorination (DAST/Deoxo-Fluor)

Suitable for small-scale, high-value intermediate synthesis where distillation is difficult.

- Reagent: Diethylaminosulfur trifluoride (DAST) or Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxo-Fluor).
- Note: These reagents convert the carboxylic acid -OH directly to -F.

## Visualization: Synthesis Workflow

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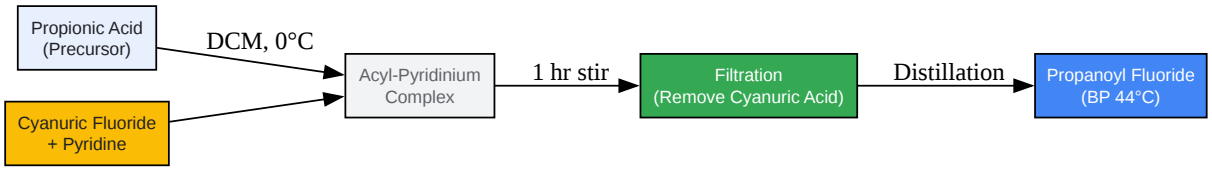


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Caption: Figure 1. Synthesis of Propanoyl Fluoride via the Cyanuric Fluoride method, highlighting the filtration step to remove solid byproducts.

# Mechanistic Reactivity & Validation

Why use **Propionyl Fluoride** instead of Propionyl Chloride?

- Bond Strength: The C-F bond (approx. 116 kcal/mol) is stronger than C-Cl (81 kcal/mol). This makes acyl fluorides more stable to moisture and hydrolysis.
- Hard/Soft Acid Base (HSAB): Fluoride is a hard base and a poor leaving group in S_N2 reactions but excellent in acyl substitution when activated by specific nucleophiles (like amines) or Lewis acids.
- Reduced Racemization: In peptide coupling (e.g., if propionic acid were a chiral amino acid), the acyl fluoride intermediate maintains stereochemical integrity better than the chloride, which often proceeds via a highly reactive oxazolone intermediate.

# Analytical Validation (The "Trustworthiness" Pillar)

To confirm you have synthesized the correct species, rely on these spectroscopic markers:

- F NMR: The definitive check.
  - Shift: -20 to -30 ppm (relative to $CFCl_3$).
  - Splitting: Triplet (coupling to the adjacent -$CH_2$- protons).
- IR Spectroscopy:

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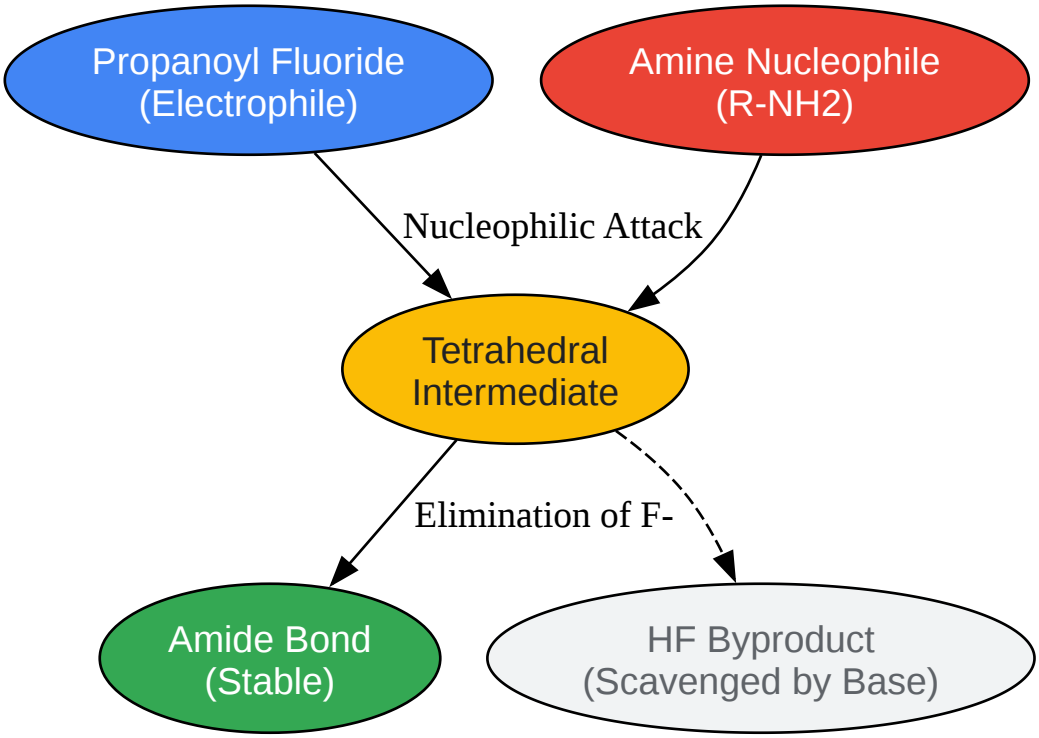
- Carbonyl Stretch: ~1840 $cm^{-1}$ (Distinctly higher wavenumber than acyl chlorides (~1800 $cm^{-1}$) or esters (~1740 $cm^{-1}$) due to the high electronegativity of Fluorine).

- H NMR:
  - Look for the characteristic quartet of the methylene group (-$CH_2$-) shifted downfield compared to the acid precursor.

## Visualization: Reactivity Pathway

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Caption: Figure 2. Nucleophilic Acyl Substitution mechanism showing the formation of the stable amide bond.

# Applications in Drug Development

## Peptide Coupling (TFFH Reagent)

**Propionyl fluoride** represents the simplest model for Fluoro-N,N,N',N'-tetramethylformamidinium hexafluorophosphate (TFFH) mediated couplings. It is used to cap N-termini of peptides with high efficiency and minimal epimerization.

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## Friedel-Crafts Acylation

Acyl fluorides are superior to chlorides in Friedel-Crafts reactions catalyzed by Boron Trifluoride ($BF_3$). The "hard" interaction between F and B creates a super-electrophile without generating solid aluminum salts that complicate workup.

## Bioisosteres

While **propionyl fluoride** itself is a reagent, the propionyl moiety is often modified with fluorine (e.g.,

-fluoropropionyl) to block metabolic hot spots (P450 oxidation) in drug candidates.

# Safety & Toxicology

Hazard: Acyl fluorides hydrolyze to release Hydrogen Fluoride (HF) and Propionic Acid.

- Skin/Eye: Causes severe burns.[1] HF burns may not be immediately painful but cause deep tissue necrosis and bone damage.
- Inhalation: Highly toxic.[1] Use only in a well-ventilated fume hood.
- First Aid: Calcium Gluconate gel must be available in the lab whenever handling acyl fluorides.

# References

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